

Navigating the Nuances of 2-Chloro-ATP: A Technical Support Guide

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Compound of Interest

Compound Name: 2-Chloro-ATP

Cat. No.: B1212568

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For researchers and scientists in the dynamic fields of biochemistry and drug development, the purinergic signaling modulator **2-Chloro-ATP** is a valuable tool. However, its effective use in experiments hinges on proper handling and preparation, particularly concerning solvent selection. This technical support center provides a comprehensive guide to address common challenges and questions encountered when working with **2-Chloro-ATP**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **2-Chloro-ATP**?

A1: The recommended solvent for **2-Chloro-ATP** is high-purity water.^{[1][2]} The tetrasodium salt form of **2-Chloro-ATP** is readily soluble in aqueous solutions.^{[1][2]} For optimal stability, it is advisable to use a buffered solution with a neutral to slightly basic pH.

Q2: Can I dissolve **2-Chloro-ATP** in DMSO or ethanol?

A2: While Dimethyl Sulfoxide (DMSO) is a powerful solvent for many organic compounds, information regarding the solubility of **2-Chloro-ATP** in DMSO is not readily available.^{[3][4]} Notably, the parent compound, ATP, is known to be insoluble in both DMSO and ethanol.^[5] Therefore, it is recommended to avoid these solvents unless experimental conditions specifically require them and solubility has been empirically determined. Water remains the solvent of choice for reliable and consistent results.

Q3: How should I prepare a stock solution of **2-Chloro-ATP**?

A3: To prepare a stock solution, dissolve the **2-Chloro-ATP** powder in sterile, purified water. If the compound is in its free acid form, the resulting solution will be mildly acidic (pH ~3.5).^[6] It is crucial to adjust the pH to a neutral range (7.0-7.5) using a suitable base, such as sodium hydroxide (NaOH), to enhance stability.^{[7][8][9]} For long-term storage, it is recommended to prepare aliquots of the stock solution to minimize freeze-thaw cycles.

Q4: What are the optimal storage conditions for **2-Chloro-ATP** solutions?

A4: Aqueous stock solutions of **2-Chloro-ATP** should be stored at -20°C or -80°C.^{[1][2]} Under these conditions, the solution is stable for at least two years.^[2] To prevent degradation, it is best to store the solution in small aliquots to avoid repeated freezing and thawing.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving 2-Chloro-ATP	Use of an inappropriate solvent (e.g., non-polar organic solvents).	Use high-purity water as the solvent. Ensure the pH of the solution is appropriate.
Low-quality water containing impurities.	Use sterile, purified water (e.g., DNase/RNase-free).	
Precipitate forms in the solution	The solution may be too concentrated for the given conditions.	Gently warm the solution and vortex to aid dissolution. If precipitation persists, dilute the solution to a lower concentration.
The pH of the solution is too acidic, leading to instability and degradation.[7]	Adjust the pH of the stock solution to a neutral range (7.0-7.5) with a suitable base.	
Inconsistent experimental results	Degradation of 2-Chloro-ATP due to improper storage or handling.	Prepare fresh stock solutions and store them in single-use aliquots at -20°C or -80°C. Avoid multiple freeze-thaw cycles.
The pH of the experimental buffer is affecting the stability of 2-Chloro-ATP.	Ensure the pH of all experimental buffers is within the optimal range for 2-Chloro-ATP stability (neutral to slightly basic).	

Quantitative Data Summary

The solubility of **2-Chloro-ATP** in various solvents is summarized below. It is important to note that quantitative data for solvents other than water is limited.

Solvent	Solubility	Notes
Water	Soluble[1][2]	The tetrasodium salt is readily soluble. The pH of the solution should be adjusted to neutral for optimal stability.
DMSO	Insoluble (based on ATP data) [5]	Not recommended as a primary solvent.
Ethanol	Insoluble (based on ATP data) [5]	Not recommended as a primary solvent.

Experimental Protocols

Preparation of a 10 mM **2-Chloro-ATP** Stock Solution

Materials:

- **2-Chloro-ATP** (tetrasodium salt)
- Sterile, purified water (DNase/RNase-free)
- 0.1 M Sodium Hydroxide (NaOH) solution
- pH meter or pH indicator strips
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

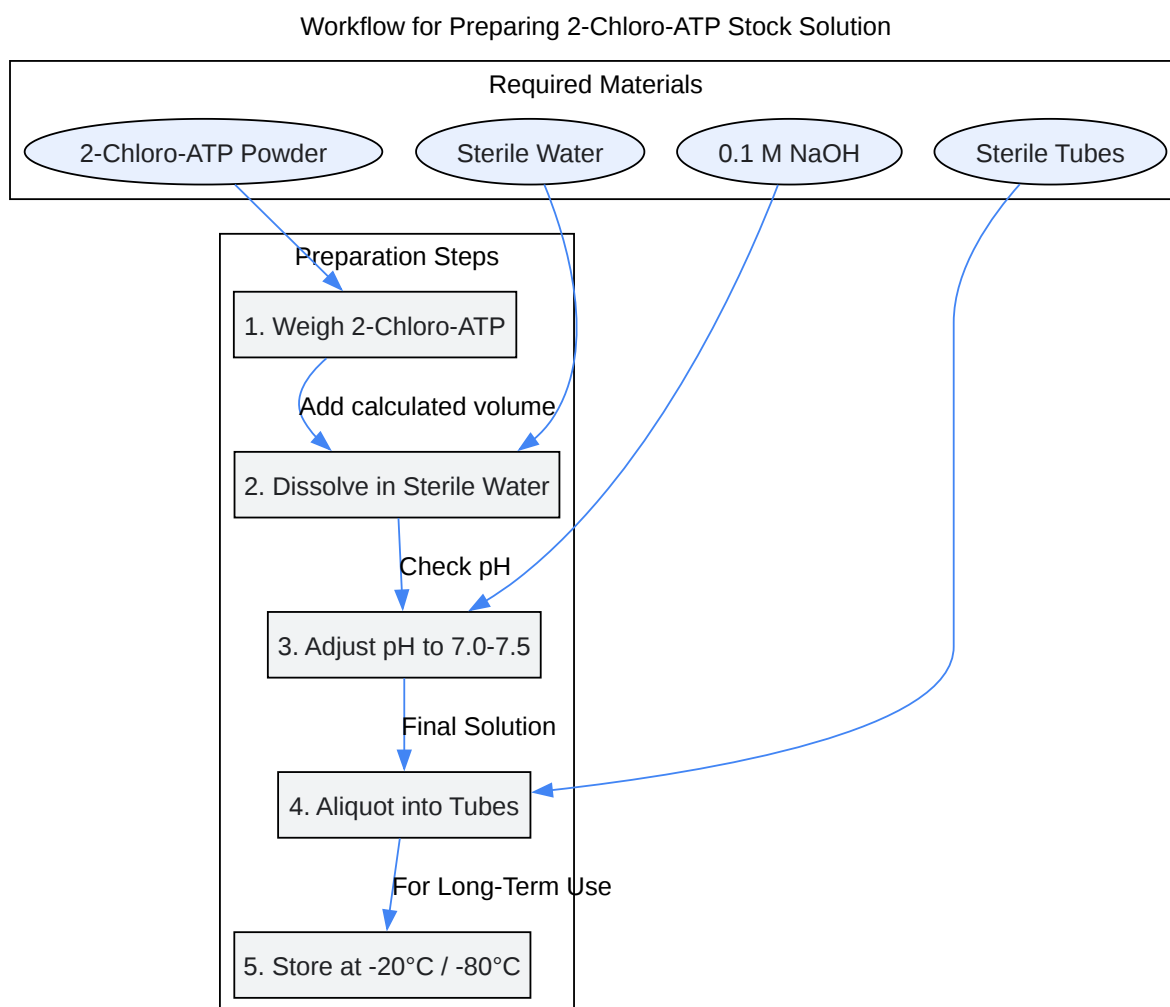
- **Weighing:** Accurately weigh the required amount of **2-Chloro-ATP** powder. For a 10 mM solution, this will depend on the molecular weight of the specific salt form you are using. The tetrasodium salt has a molecular weight of approximately 629.55 g/mol .[1]
- **Dissolution:** Add the appropriate volume of sterile water to the **2-Chloro-ATP** powder to achieve a final concentration of 10 mM. Vortex the tube until the powder is completely

dissolved.

- pH Adjustment: Measure the pH of the solution. If the pH is acidic, carefully add small increments of 0.1 M NaOH while monitoring the pH. Adjust the pH to a final value between 7.0 and 7.5.
- Aliquoting: Dispense the stock solution into sterile, single-use microcentrifuge tubes.
- Storage: Store the aliquots at -20°C or -80°C for long-term use.

Visualizing the Workflow

The following diagram illustrates the key steps for preparing a stable **2-Chloro-ATP** stock solution.



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Caption: A flowchart detailing the sequential steps for preparing a stable stock solution of **2-Chloro-ATP**.

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